

Application Notes and Protocols: 7-Hydroxytetradecanediol-CoA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Hydroxytetradecanediol-CoA

Cat. No.: B15552104

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

I. Introduction

7-Hydroxytetradecanediol-CoA is a critical intermediate in the ω -oxidation and subsequent metabolism of long-chain dicarboxylic acids. As the coenzyme A (CoA) thioester, it represents the activated form of 7-hydroxytetradecanedioic acid, priming it for enzymatic processing, including β -oxidation. The presence of a hydroxyl group on the acyl chain suggests its role in specific metabolic pathways and its potential as a substrate for various enzymes, such as dehydrogenases and hydratases.

These application notes provide an overview of the potential uses of **7-Hydroxytetradecanediol-CoA** in research and drug development, along with detailed protocols for its handling and use in enzymatic assays. Due to its specialized nature, **7-Hydroxytetradecanediol-CoA** is typically not available as a stock item from commercial suppliers and often requires custom synthesis.

Potential Applications:

- Enzyme Kinetics: Serve as a substrate to characterize the activity and kinetics of enzymes involved in fatty acid metabolism, particularly those acting on hydroxylated or dicarboxylic acyl-CoAs.

- Metabolic Pathway Analysis: Used as a standard or tracer in studies investigating the flux and regulation of ω -oxidation and dicarboxylic acid metabolism.
- Inhibitor Screening: Act as a substrate in high-throughput screening assays to identify potential inhibitors of enzymes that process long-chain hydroxyacyl-CoAs, which may be relevant in metabolic disorders.

II. Physicochemical and Stability Data

The following table summarizes the key physicochemical and stability information for **7-Hydroxytetradecanedioyl-CoA**.

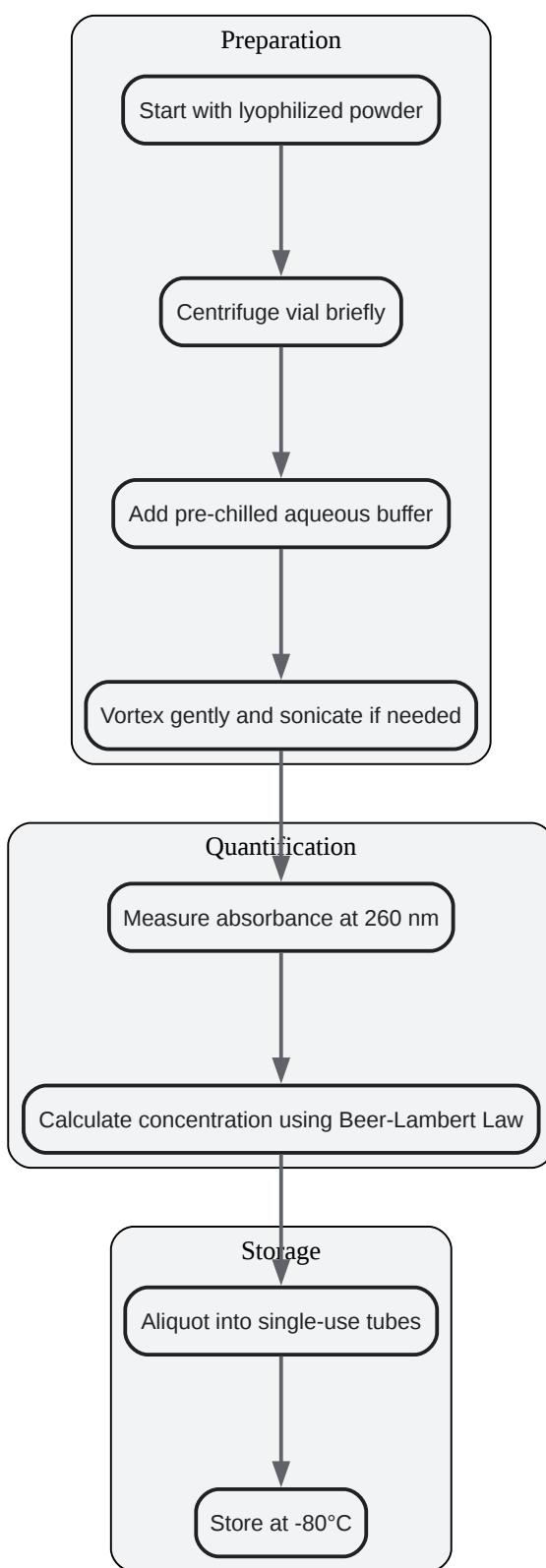
Parameter	Value	Notes
Molecular Formula	$C_{35}H_{60}N_7O_{19}P_3S$	
Molecular Weight	1059.88 g/mol	
Purity	>95% (as determined by HPLC)	Purity should be confirmed upon receipt if custom synthesized.
Appearance	White to off-white lyophilized powder	
Solubility	Soluble in aqueous buffers (e.g., PBS, Tris-HCl)	For concentrations >1 mM, sonication may be required.
Extinction Coefficient	$14,600\text{ M}^{-1}\text{cm}^{-1}$ at 260 nm	Based on the adenine portion of Coenzyme A.
Storage (Lyophilized)	-20°C for short-term; -80°C for long-term	Protect from moisture.
Storage (In Solution)	-80°C	Prepare single-use aliquots to avoid freeze-thaw cycles.
Stability	Thioester bond is susceptible to hydrolysis at pH > 8.0.	Use buffers with a pH between 6.0 and 7.5 for maximum stability.

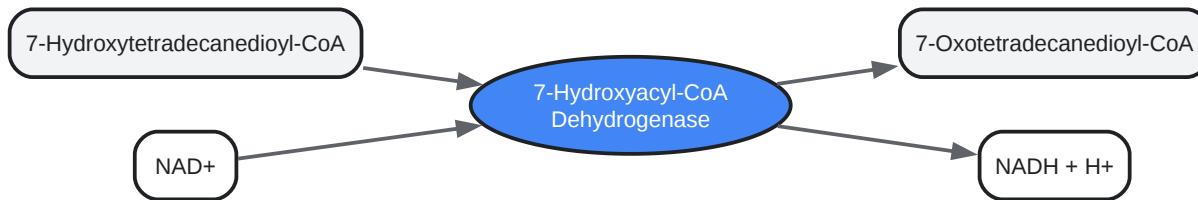
III. Experimental Protocols

Protocol 1: Reconstitution of Lyophilized 7-Hydroxytetradecanedioyl-CoA

This protocol outlines the procedure for preparing a stock solution from a lyophilized powder.

Workflow Diagram:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: 7-Hydroxytetradecanediol-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552104#commercial-sources-for-7-hydroxytetradecanediol-coa\]](https://www.benchchem.com/product/b15552104#commercial-sources-for-7-hydroxytetradecanediol-coa)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com